

An In-depth Technical Guide to 2-Nitroanthraquinone (CAS No. 605-27-6)

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Compound of Interest

Compound Name: 2-Nitroanthraquinone

Cat. No.: B1658324

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, experimental considerations, and potential biological relevance of **2-Nitroanthraquinone**. The information is curated to support research and development activities, with a focus on clear data presentation and methodological insight.

Physicochemical Properties

2-Nitroanthraquinone is a substituted anthraquinone, a class of aromatic organic compounds. Its fundamental properties are summarized below. These characteristics are crucial for its handling, formulation, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	605-27-6	[1][2][3][4][5][6]
Molecular Formula	C ₁₄ H ₇ NO ₄	[1][2][3][4][6]
Molecular Weight	253.21 g/mol	[1][2][3][6]
IUPAC Name	2-nitroanthracene-9,10-dione	[6]
Synonyms	2-Nitro-9,10-anthraquinone, 2-nitroanthracene-9,10-dione	[1][2][5]
Melting Point	184-186 °C	[1]
Appearance	Pale yellow to reddish-yellow crystalline powder	[7]
Storage Conditions	2-8 °C, Refrigerator	[2]
LogP (calculated)	2.89 - 3.2	[4][6]

Toxicology and Safety Data

While specific toxicological data for **2-Nitroanthraquinone** is limited, information can be inferred from safety data sheets for structurally related compounds such as 1-Nitroanthraquinone and other nitroaromatic compounds. Standard laboratory precautions for handling chemical reagents should be strictly followed.

Hazard Category	Description	Precautionary Measures	Reference(s)
Acute Toxicity	Harmful if swallowed.	Do not ingest. Wash hands thoroughly after handling.	[7]
Irritation	May cause skin and respiratory tract irritation. Causes serious eye irritation.	Wear protective gloves, clothing, and eye protection. Avoid breathing dust.	[7]
Carcinogenicity	Suspected of causing cancer (based on related compounds).	Obtain, read, and follow all safety instructions before use.	[8]
Reactivity	Incompatible with strong oxidizing agents. Fine dust may form an explosive mixture in air.	Keep away from heat and sources of ignition. Store away from incompatible materials.	[7]
Decomposition	Hazardous decomposition products include carbon oxides and nitrogen oxides (NOx).	Use in a well-ventilated area.	[7]

Experimental Protocols

Synthesis of 2-Nitroanthraquinone

The primary method for synthesizing nitroanthraquinones is the direct nitration of anthraquinone. The process typically involves reacting anthraquinone with a nitrating agent, most commonly concentrated nitric acid, often in the presence of sulfuric acid which acts as a catalyst and solvent. The ratio of 1-nitro to 2-nitro isomers and the extent of dinitration are highly dependent on the reaction conditions.

General Methodology:

- **Reaction Setup:** Anthraquinone is dissolved or suspended in a suitable solvent system, typically concentrated sulfuric acid.
- **Nitration:** A nitrating agent (e.g., concentrated nitric acid) is added to the anthraquinone solution in a controlled manner, often dropwise, while maintaining a specific temperature. Reaction temperatures are critical and can range from below ambient to moderately elevated, influencing the isomer distribution.^{[9][10]}
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to determine the consumption of the starting material and the formation of products.
- **Work-up:** Upon completion, the reaction mixture is typically poured into a large volume of ice-water to precipitate the crude product.^[10]
- **Purification:** The precipitated solid is collected by filtration, washed extensively with water until neutral, and then dried. Further purification to separate the 1-nitro and 2-nitro isomers, as well as any unreacted anthraquinone and dinitroanthraquinone byproducts, is achieved through techniques like fractional crystallization from various solvents or column chromatography.^{[9][10]} Gas chromatography has been noted as a method for analyzing the composition of the resulting mixture.^[9]

Caption: General workflow for the synthesis of **2-Nitroanthraquinone**.

Biological Activity and Signaling Pathways

While direct studies on the biological activity of **2-Nitroanthraquinone** are not extensively documented, the broader class of anthraquinones is known to possess significant bioactivity. Furthermore, the presence of a nitro group suggests potential mechanisms related to enzymatic reduction in biological systems.^[11]

General Activity of Anthraquinones: Anthraquinones are recognized as potent regulators of reactive oxygen species (ROS).^[12] Their quinone structure allows them to participate in redox cycling. This process involves the enzyme-catalyzed one- or two-electron reduction to a semiquinone radical or a hydroquinone, respectively. The semiquinone radical can then react

with molecular oxygen to produce superoxide anions ($O_2^{\bullet-}$), regenerating the parent quinone and establishing a cycle that leads to oxidative stress.[12]

This ROS-generating capability can trigger various cellular signaling pathways, influencing processes such as inflammation, apoptosis, and cell proliferation. Anthraquinone derivatives have been shown to interact with multiple cancer-related signaling pathways, including Wnt, Myc, Notch, and SIRT1/p53.[13][14][15] For example, some anthraquinones modulate the PI3K/Akt and MAPK pathways, which are central to cell survival and death.[16]

Role of the Nitro Group: The nitroaromatic group can undergo enzymatic reduction in biological systems, a process that can lead to the formation of nitro radical anions, nitroso, and hydroxylamine intermediates.[11] These reactive species can interact with cellular macromolecules, contributing to both therapeutic effects and potential toxicity.

Caption: Potential mechanism of action via quinone redox cycling.

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